Dimesitylmethane: A Comprehensive Technical Guide to Synthesis and Characterization

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Compound of Interest

Compound Name:	*Dimesitylmethane*
CAS No.:	*733-07-3*
Cat. No.:	*B1581528*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis and characterization of **dimesitylmethane**, a sterically hindered aromatic hydrocarbon. This document details the established synthetic protocols, comprehensive characterization data, and the mechanistic basis of its formation.

Core Properties of **Dimesitylmethane**

Dimesitylmethane, with the IUPAC name 1,3,5-trimethyl-2-[(2,4,6-trimethylphenyl)methyl]benzene, is a white crystalline solid at room temperature.[1] Its bulky mesityl groups contribute to its unique steric and electronic properties.

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Property	Value	Reference
Molecular Formula	$C_{19}H_{24}$	[2][3]
Molecular Weight	252.39 g/mol	[2][3]
Melting Point	132-135 °C	[4]
Boiling Point	212-213 °C at 21 mmHg	[5]
CAS Number	733-07-3	[2]

Synthesis of **Dimesitylmethane**

The most common and well-documented synthesis of **dimesitylmethane** is through the acid-catalyzed reaction of mesitylene with a formaldehyde source, such as paraformaldehyde. This reaction is a classic example of a Friedel-Crafts alkylation.[5][6]

Experimental Protocol: Acid-Catalyzed Condensation of Mesitylene and Paraformaldehyde[5]

This protocol is adapted from a procedure published in Organic Syntheses.[5]

Materials:

- Mesitylene (1,3,5-trimethylbenzene)
- Paraformaldehyde
- Formic acid (88%)
- Benzene
- Aqueous sodium carbonate solution (2-3%)
- Saturated sodium chloride solution

Equipment:

- 5-L round-bottomed flask

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- Mechanical stirrer
- Thermometer
- Reflux condenser
- Büchner funnel

Procedure:

- To a 5-L round-bottomed flask equipped with a stirrer, thermometer, and reflux condenser, add 165 g (5.5 moles) of 91% paraformaldehyde and 1250 g (24 moles) of 88% formic acid.
- Heat the mixture to 80 °C with stirring until the paraformaldehyde is completely dissolved.
- Rapidly add 1.8 kg (15 moles) of mesitylene to the stirred solution.
- Heat the reaction mixture under reflux for 6 hours.
- Cool the mixture to room temperature, which will result in the precipitation of a large mass of yellow crystals.
- Decant the liquid layers from the solid product. Separate and discard the lower aqueous layer.
- Wash the solid in the reaction flask by stirring with 500 mL of benzene.
- Filter the slurry of the solid in benzene using a Büchner funnel and suck the solid dry.
- Combine the filtrate with the upper organic layer from the initial reaction mixture.
- Wash the combined benzene solution sequentially with 500 mL of water, 500 mL of 2-3% aqueous sodium carbonate, and 200 mL of saturated sodium chloride solution.
- Remove the benzene and water from the solution by distillation at atmospheric pressure.
- Cool the residue to room temperature and collect the precipitated solid by filtration.
- Combine this solid with the main crop of crystals from the original reaction mixture.

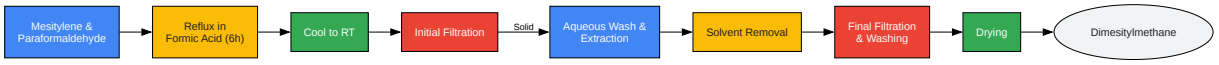
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- Wash the combined solids twice with 300 mL of water, once with 400 mL of 2-3% aqueous sodium carbonate, and once with 300-400 mL of water.
- Dry the final product on the Büchner funnel. The expected yield of crude **dimesitylmethane** is approximately 62%, with a melting point of 128.5–131 °C.[5]

Purification:

For higher purity, the crude product can be recrystallized from boiling benzene with subsequent precipitation using methanol. This yields white platelets with a melting point of 133–135 °C.[5]

Synthesis Workflow

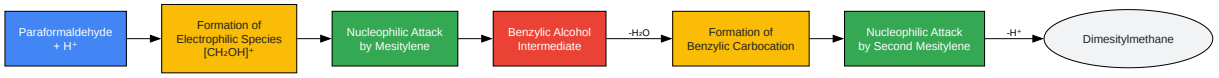


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Caption: Experimental workflow for the synthesis of **dimesitylmethane**.

Reaction Mechanism: Friedel-Crafts Alkylation

The synthesis of **dimesitylmethane** proceeds via an electrophilic aromatic substitution, specifically a Friedel-Crafts alkylation mechanism.



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Caption: Proposed mechanism for the formation of **dimesitylmethane**.

Characterization of **Dimesitylmethane**

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A combination of spectroscopic techniques is employed to confirm the structure and purity of the synthesized **dimesitylmethane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of **dimesitylmethane**.

^{1}H NMR Spectroscopy: The proton NMR spectrum provides information on the different types of protons and their connectivity.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~6.8	s	4H	Aromatic protons (H-Ar)
~3.9	s	2H	Methylene protons (-CH_2-)
~2.2	s	18H	Methyl protons (-CH_3)

^{13}C NMR Spectroscopy: The carbon NMR spectrum indicates the number of non-equivalent carbon atoms.

Chemical Shift (δ) ppm	Assignment
~137	Quaternary aromatic carbons (C-Ar) attached to methyl groups
~135	Quaternary aromatic carbons (C-Ar) attached to the methylene bridge
~129	Aromatic carbons with a proton (CH-Ar)
~30	Methylene carbon (-CH_2-)
~21	Methyl carbons (-CH_3)

Mass Spectrometry

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Mass spectrometry provides information about the molecular weight and fragmentation pattern of **dimesitylmethane**. The molecular ion peak (M^+) is expected at m/z = 252.[7]

Expected Fragmentation:

A prominent fragmentation pathway involves the cleavage of the benzylic C-C bond, leading to the formation of a stable mesityl cation or a tropylium-like ion.

m/z	Fragment
252	$[C_{19}H_{24}]^+$ (Molecular Ion)
133	$[C_{10}H_{13}]^+$ (Mesitylmethyl cation)
119	$[C_9H_{11}]^+$ (Mesityl cation)

Infrared (IR) Spectroscopy

The IR spectrum of **dimesitylmethane** will show characteristic absorption bands for C-H stretching and bending vibrations of the aromatic rings and the methyl and methylene groups, as well as C=C stretching of the aromatic rings.[7]

Wavenumber (cm^{-1})	Vibration
3100-3000	Aromatic C-H stretch
3000-2850	Aliphatic C-H stretch
1600-1450	Aromatic C=C stretch
1470-1430	CH_2 and CH_3 bending
850-750	Aromatic C-H out-of-plane bend

Conclusion

This technical guide has provided a comprehensive overview of the synthesis and characterization of **dimesitylmethane**. The detailed experimental protocol and characterization data serve as a valuable resource for researchers in organic synthesis, materials science, and drug development who may utilize this sterically hindered molecule in their work. The provided

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spectroscopic data and mechanistic insights offer a solid foundation for the identification and further functionalization of **dimesitylmethane**.

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References

- 1. US4251675A - Preparation of diphenylmethane - Google Patents [patents.google.com]
- 2. 1,3,5-Trimethyl-2-((2,4,6-trimethylphenyl)methyl)benzene | C19H24 | CID 69771 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]
- 4. chemguide.co.uk [chemguide.co.uk]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. mt.com [mt.com]
- 7. Dimesitylmethane [webbook.nist.gov]
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